

An In-depth Technical Guide to 1-(2,6-Dimethylphenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2,6-Dimethylphenyl)ethanone

Cat. No.: B1346570

[Get Quote](#)

This technical guide provides a detailed overview of the fundamental physicochemical properties of **1-(2,6-Dimethylphenyl)ethanone**, a compound of interest in various research and development sectors. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Compound Identification and Properties

1-(2,6-Dimethylphenyl)ethanone, also known as 2',6'-Dimethylacetophenone, is an aromatic ketone.^[1] Its core structure consists of a phenyl ring substituted with two methyl groups at positions 2 and 6, and an acetyl group. This substitution pattern imparts specific chemical characteristics to the molecule. The compound's identifying information and key molecular properties are summarized in the table below.

Table 1: Physicochemical Properties of **1-(2,6-Dimethylphenyl)ethanone**

Property	Value	References
Molecular Formula	C ₁₀ H ₁₂ O	[1][2][3][4][5]
Molecular Weight	148.20 g/mol	[1][2][3][4][5]
CAS Number	2142-76-9	[1][2][4]
Synonyms	2',6'-Dimethylacetophenone	[1]

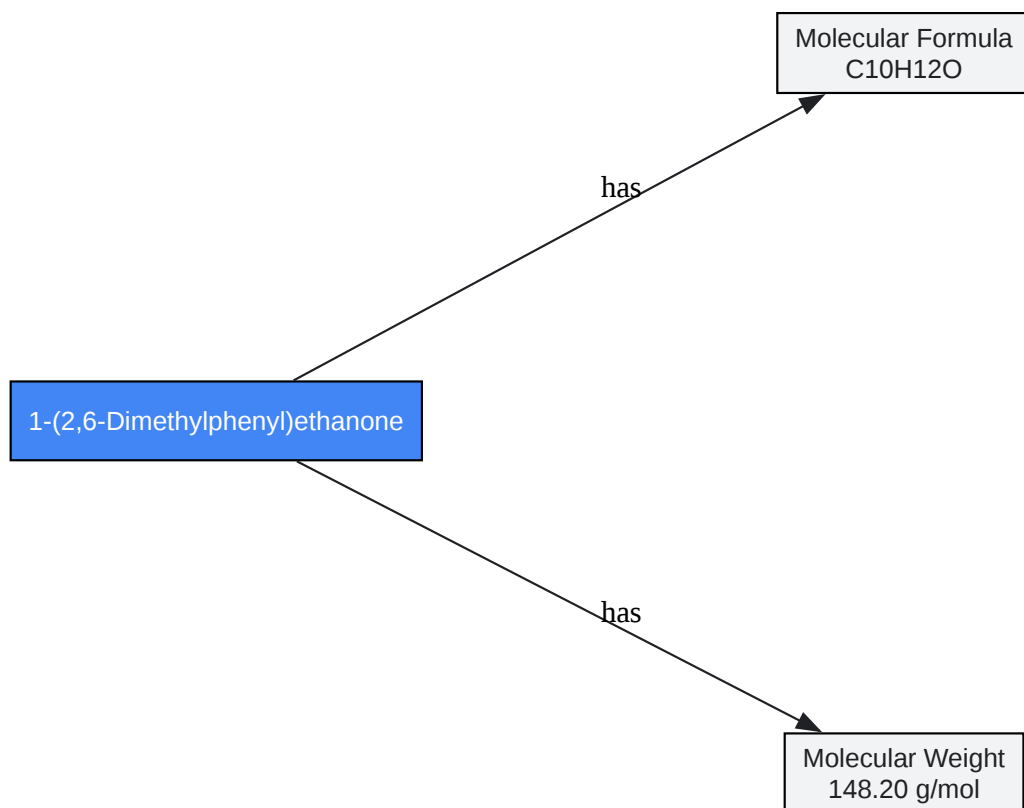
Experimental Protocols

The determination of the molecular formula and weight of a chemical compound like **1-(2,6-Dimethylphenyl)ethanone** is achieved through standard analytical chemistry techniques. While specific experimental reports for this compound are not detailed in the provided search results, the conventional methodologies are as follows:

- **Mass Spectrometry (MS):** This is the primary technique used to determine the molecular weight of a compound with high accuracy. The molecule is ionized, and the mass-to-charge ratio of the resulting ions is measured. The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, oxygen, etc.) in a sample. The empirical formula can be calculated from these percentages, and in conjunction with the molecular weight from mass spectrometry, the definitive molecular formula is established.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structure elucidation, ^1H and ^{13}C NMR spectroscopy can confirm the number and types of atoms present in the molecule, thereby verifying the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between the compound and its molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(2,6-Dimethylphenyl)ethanone | lookchem [lookchem.com]
- 2. Buy 1-(2,6-Dimethylphenyl)ethanone | 2142-76-9 [smolecule.com]
- 3. 1-(2,6-Dimethylphenyl)ethanone AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. chemuniverse.com [chemuniverse.com]
- 5. Ethanone, 1-(2,6-dimethylphenyl)- | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(2,6-Dimethylphenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346570#1-2-6-dimethylphenyl-ethanone-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com